

# Personal protective equipment for handling 2-Phenylethyl propionate

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## Compound of Interest

Compound Name: 2-Phenylethyl propionate

Cat. No.: B1680303

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## Essential Safety and Handling Guide for 2-Phenylethyl Propionate

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical information for handling **2-Phenylethyl propionate**. Adherence to these procedures is critical for ensuring laboratory safety and proper chemical management.

## Chemical and Physical Properties

A summary of the key quantitative data for **2-Phenylethyl propionate** is presented below for easy reference.

Property	Value
CAS Number	122-70-3
Molecular Formula	C <sub>11</sub> H <sub>14</sub> O <sub>2</sub>
Molecular Weight	178.23 g/mol
Appearance	Colorless Liquid[1]
Odor	Sweet[1]
Boiling Point	244-245 °C (471.2-473 °F) at 760 mmHg[1][2]
Flash Point	100.0 - 106 °C (212.0 - 222.8 °F)[1][3]
Specific Gravity	1.010 - 1.02[1][2]
Solubility	Soluble in water[4]

## Personal Protective Equipment (PPE)

While **2-Phenylethyl propionate** is not classified as a hazardous substance under the 2012 OSHA Hazard Communication Standard, proper personal protective equipment is mandatory to prevent potential mild skin and eye irritation.[1][5]

Protection Type	Recommended Equipment
Eye and Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1] A face shield may be necessary in situations with a higher risk of splashing.[2]
Skin and Body Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[1][2] This includes a lab coat and, if necessary, protective boots.[2]
Respiratory Protection	Under normal use conditions with adequate ventilation, no respiratory protection is typically required.[1][4] For large-scale use or in emergencies, a NIOSH/MSHA or European Standard EN 136 approved respirator with a particle filter is recommended.[1][4]

## Operational Plan: Handling and Storage

### Handling:

- Ventilation: Ensure work is conducted in a well-ventilated area. A local exhaust system is recommended to minimize exposure to vapors.[5]
- Avoid Contact: Avoid contact with eyes, skin, and clothing.[4][5] Do not breathe mist, vapors, or spray.[4]
- Hygiene: Practice good industrial hygiene. Wash hands and face thoroughly after handling. [2] Do not eat, drink, or smoke in the handling area.[4]
- Grounding: For large quantities, ground all equipment to prevent static discharges that could lead to a flash fire.[6]

### Storage:

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.[1][4]
- Incompatible Materials: Store away from strong oxidizing agents, strong acids, and alkalis.[5]
- Ignition Sources: Keep away from heat, sparks, and open flames.[5]

## Emergency and Disposal Plan

### Accidental Release:

- Ventilation and Ignition Control: Ensure adequate ventilation and eliminate all ignition sources.[3][5]
- Containment: For small spills, absorb with an inert material such as sand, silica gel, or sawdust.[1] For large spills, dike the area to prevent spreading.[3]
- Collection: Use a shovel to place the absorbed material into a suitable, closed container for disposal.[5]
- Cleaning: Clean the contaminated surface with water.[5]

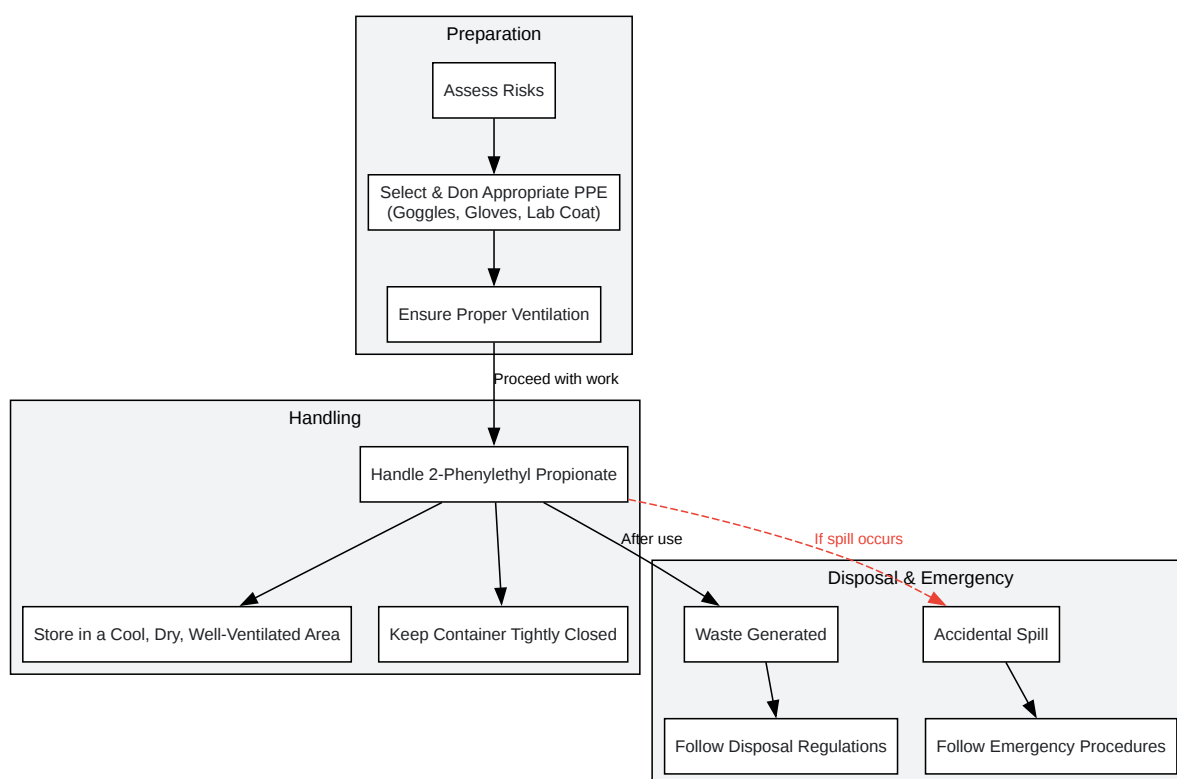
### First Aid:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids.[1] Seek medical attention if irritation persists.[5]
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing.[1]
- Inhalation: Move the person to fresh air.[1] If breathing is difficult or has stopped, provide artificial respiration or oxygen.[7] Seek medical attention.[1]
- Ingestion: Clean the mouth with water and seek immediate medical attention.[1][4] Do not induce vomiting unless instructed to do so by medical personnel.[8]

### Disposal:

- **Waste Classification:** Chemical waste generators must determine if a discarded chemical is classified as hazardous waste.[\[1\]](#)
- **Regulations:** Consult local, regional, and national hazardous waste regulations for complete and accurate classification and disposal procedures.[\[1\]](#)[\[2\]](#)
- **Methods:** Disposal may involve recycling, incineration in a chemical incinerator with an afterburner and scrubber, or returning the material to the supplier.[\[2\]](#)[\[9\]](#) Do not allow the chemical to enter the environment.[\[1\]](#)

## Workflow for Handling and Disposal of 2-Phenylethyl Propionate



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Caption: Workflow for the safe handling and disposal of **2-Phenylethyl propionate**.

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## Contact

Address: 3281 E Guasti Rd

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